

Spectroscopic Blueprint of N-(cyclopropylmethyl)-N-methylformamide: A Technical Guide

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Compound of Interest

Compound Name: *N-(cyclopropylmethyl)-N-methylformamide*
CAS No.: 1481768-45-9
Cat. No.: B1376756

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Abstract

This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for **N-(cyclopropylmethyl)-N-methylformamide**. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The guide details the underlying principles for the predicted spectral characteristics, offers standardized experimental protocols for data acquisition, and presents the information in a clear, accessible format. By establishing a foundational spectroscopic profile, this guide aims to facilitate the unambiguous identification and characterization of **N-(cyclopropylmethyl)-N-methylformamide** in research and development settings.

Introduction

N-(cyclopropylmethyl)-N-methylformamide is a disubstituted amide featuring a unique combination of a sterically demanding cyclopropylmethyl group and a simple methyl group

attached to the formamide nitrogen. The structural and electronic properties imparted by the cyclopropane ring make this molecule an interesting subject for spectroscopic analysis. A thorough understanding of its spectral signature is paramount for its synthesis, purification, and application in various chemical and pharmaceutical contexts. This guide presents a predicted spectroscopic dataset, grounded in the established principles of NMR, IR, and MS, to serve as a reliable reference for the scientific community.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of **N-(cyclopropylmethyl)-N-methylformamide**. The presence of a cyclopropyl group and the potential for rotational isomerism around the amide bond are expected to give rise to a distinct and informative set of NMR signals.

Predicted ^1H NMR Data

The ^1H NMR spectrum is anticipated to exhibit characteristic signals for the cyclopropylmethyl and N-methyl protons. A key feature will be the upfield chemical shifts of the cyclopropyl protons due to the magnetic anisotropy of the three-membered ring. The circulation of electrons within the C-C bonds of the cyclopropane ring generates a shielding cone, causing protons situated within this cone to resonate at a lower frequency.

Table 1: Predicted ^1H NMR Chemical Shifts for **N-(cyclopropylmethyl)-N-methylformamide** in CDCl_3

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Formyl (CHO)	8.0 - 8.2	s	1H
N-CH ₃	2.8 - 3.0	s	3H
N-CH ₂	3.1 - 3.3	d	2H
Cyclopropyl CH	0.8 - 1.2	m	1H
Cyclopropyl CH ₂	0.4 - 0.7	m	2H
Cyclopropyl CH ₂ '	0.1 - 0.4	m	2H

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide complementary information on the carbon skeleton of the molecule. The presence of cis-trans rotamers, a common feature in N-substituted formamides due to the partial double bond character of the C-N bond, may lead to the observation of two distinct signals for the N-methyl carbon and the formyl carbon.^[1]

Table 2: Predicted ^{13}C NMR Chemical Shifts for **N-(cyclopropylmethyl)-N-methylformamide** in CDCl_3

Carbon	Predicted Chemical Shift (ppm)
C=O (Amide)	162.0 - 164.0
N-CH ₃	30.0 - 35.0 (cis/trans)
N-CH ₂	50.0 - 55.0
Cyclopropyl CH	8.0 - 12.0
Cyclopropyl CH ₂	3.0 - 7.0

Experimental Protocol: NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

Sample Preparation:

- Dissolve approximately 10-20 mg of **N-(cyclopropylmethyl)-N-methylformamide** in 0.6-0.7 mL of deuterated chloroform (CDCl_3).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.

^1H NMR Acquisition:

- Use a 400 MHz or higher field NMR spectrometer.

- Acquire the spectrum with a 30° pulse angle, an acquisition time of 4 seconds, and a relaxation delay of 1 second.
- Typically, 16-32 scans are sufficient to achieve a good signal-to-noise ratio.

¹³C NMR Acquisition:

- Use the same prepared sample.
- Acquire the spectrum with proton decoupling.
- A 30° pulse angle, an acquisition time of 2 seconds, and a relaxation delay of 2 seconds are recommended.
- A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ¹³C.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **N-(cyclopropylmethyl)-N-methylformamide** is expected to be dominated by a strong absorption from the amide carbonyl group.

Predicted IR Absorption Frequencies

The key diagnostic bands in the IR spectrum will be the C=O stretch of the tertiary amide and the C-H stretches of the cyclopropyl group.

Table 3: Predicted IR Absorption Frequencies for **N-(cyclopropylmethyl)-N-methylformamide**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
C-H (cyclopropyl)	3080 - 3000	Medium
C-H (aliphatic)	2980 - 2850	Medium
C=O (tertiary amide)	1670 - 1630	Strong
C-N Stretch	1400 - 1300	Medium
CH ₂ wag (cyclopropyl)	~1020	Medium

The C=O stretching frequency for tertiary amides typically appears in the 1680-1630 cm⁻¹ region.[2] The absence of N-H bonds means there will be no N-H stretching vibrations, which simplifies the spectrum in the 3500-3100 cm⁻¹ region.[2] The C-H stretching vibrations of the cyclopropane ring are expected at slightly higher wavenumbers (around 3080-3040 cm⁻¹) compared to normal alkanes due to ring strain.[3]

Experimental Protocol: IR Spectroscopy

Sample Preparation:

- For a liquid sample, a thin film can be prepared by placing a drop of the compound between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.

Data Acquisition:

- Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Record the spectrum over the range of 4000-400 cm⁻¹.
- Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- A background spectrum of the empty sample holder should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure.

Predicted Mass Spectrum Data

The electron ionization (EI) mass spectrum of **N-(cyclopropylmethyl)-N-methylformamide** is expected to show a molecular ion peak and several characteristic fragment ions. A common fragmentation pathway for amides is the cleavage of the N-CO bond.^{[4][5]}

Table 4: Predicted Key Fragment Ions in the Mass Spectrum of **N-(cyclopropylmethyl)-N-methylformamide**

m/z	Predicted Fragment
113	[M] ⁺ (Molecular Ion)
84	[M - CHO] ⁺
55	[Cyclopropylmethyl] ⁺
44	[CH ₃ N=CH ₂] ⁺
41	[Cyclopropyl] ⁺

The nitrogen rule states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight, which is consistent with the predicted molecular ion at m/z 113.^[6]

The base peak is likely to be the cyclopropylmethyl cation at m/z 55 due to its relative stability.

Experimental Protocol: Mass Spectrometry

Sample Introduction:

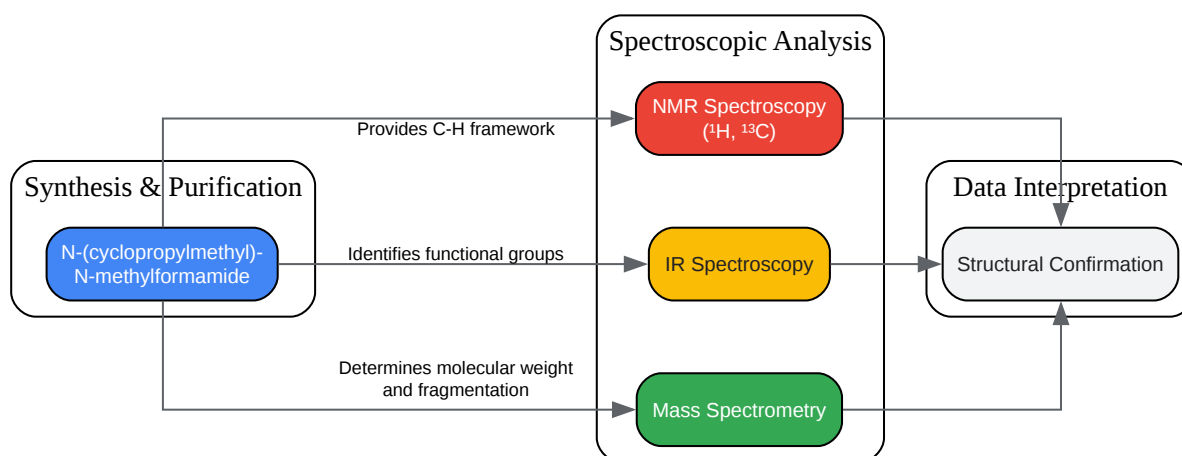
- For a volatile liquid, direct injection via a heated probe or gas chromatography (GC-MS) can be used.
- For less volatile samples, electrospray ionization (ESI) from a solution may be employed.

Data Acquisition (EI-MS):

- Use a mass spectrometer with an electron ionization source.
- A standard electron energy of 70 eV is typically used.
- The mass spectrum is recorded over a mass-to-charge ratio (m/z) range of approximately 40-200.

Integrated Spectroscopic Analysis Workflow

A systematic approach integrating all three spectroscopic techniques is essential for a conclusive structural determination.



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Caption: Workflow for the integrated spectroscopic analysis of **N-(cyclopropylmethyl)-N-methylformamide**.

Conclusion

This technical guide provides a detailed, predicted spectroscopic profile of **N-(cyclopropylmethyl)-N-methylformamide** based on fundamental principles and data from analogous structures. The tabulated NMR, IR, and MS data, along with the standardized experimental protocols, offer a robust framework for the identification and characterization of

this compound. This information is intended to be a valuable resource for scientists engaged in synthesis, quality control, and further research involving **N-(cyclopropylmethyl)-N-methylformamide**.

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